

In-Depth Technical Guide: Benzofuran-5-boronic Acid

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Compound of Interest

Compound Name: *Benzofuran-5-boronic acid*

CAS No.: *331834-13-0*

Cat. No.: *B1275802*

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CAS Number: 331834-13-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzofuran-5-boronic acid**, a key building block in modern organic synthesis and drug discovery. This document details its chemical properties, synthesis, and applications, with a focus on its role in the construction of complex, biologically active molecules.

Chemical Properties and Safety Information

Benzofuran-5-boronic acid is a stable, solid organic compound. Below is a summary of its key physical and chemical properties.

Property	Value	Reference
CAS Number	331834-13-0	N/A
Molecular Formula	C ₈ H ₇ BO ₃	N/A
Molecular Weight	161.95 g/mol	N/A
Appearance	Light brown solid	[1]
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A
Solubility	Soluble in organic solvents such as tetrahydrofuran and ethyl acetate.	[1]

Safety and Handling: **Benzofuran-5-boronic acid** should be handled with care in a well-ventilated laboratory, using appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS).

Synthesis of Benzofuran-5-boronic Acid

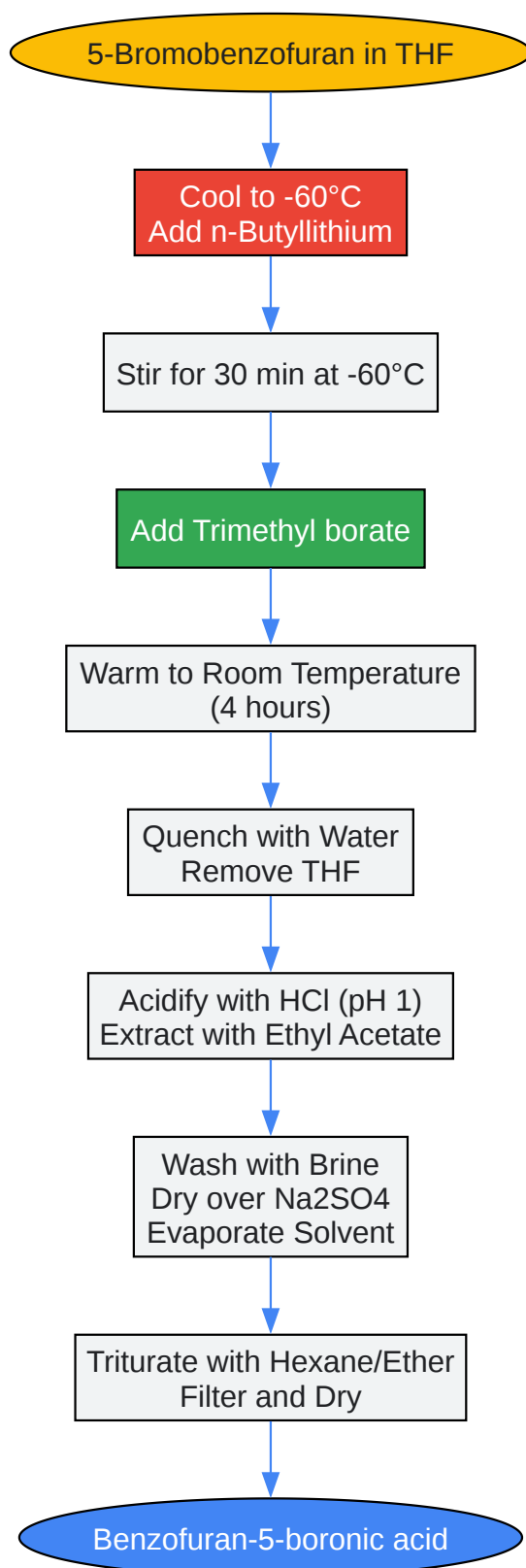
A common and effective method for the synthesis of **benzofuran-5-boronic acid** involves the lithiation of 5-bromobenzofuran followed by reaction with a borate ester.[1]

Experimental Protocol: Synthesis from 5-Bromobenzofuran[1]

- **Reaction Setup:** A solution of 5-bromobenzofuran (1.0 g, 5.0 mmol) in anhydrous tetrahydrofuran (10 ml) is prepared in a flame-dried flask under an argon atmosphere.
- **Lithiation:** The solution is cooled to -60°C. A hexane solution of n-butyllithium (1.5 M; 3.72 ml, 5.6 mmol) is added dropwise, maintaining the temperature at -60°C. The mixture is stirred at this temperature for 30 minutes.

- Borylation: Trimethyl borate (0.69 ml, 6.0 mmol) is added to the reaction mixture. The solution is then allowed to warm slowly to room temperature over a period of 4 hours.
- Work-up: Water (5 ml) is added to the reaction mixture, which is then cooled to 5°C. The tetrahydrofuran is removed under reduced pressure.
- Acidification and Extraction: The pH of the residue is adjusted to 1 by the addition of 1N hydrochloric acid. The aqueous layer is then extracted with ethyl acetate.
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated. The resulting residue is triturated with a hexane/ether mixture, filtered, and dried to yield **benzofuran-5-boronic acid** as a light brown solid (551 mg).

Diagram of Synthesis Workflow:



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Caption: Workflow for the synthesis of **benzofuran-5-boronic acid**.

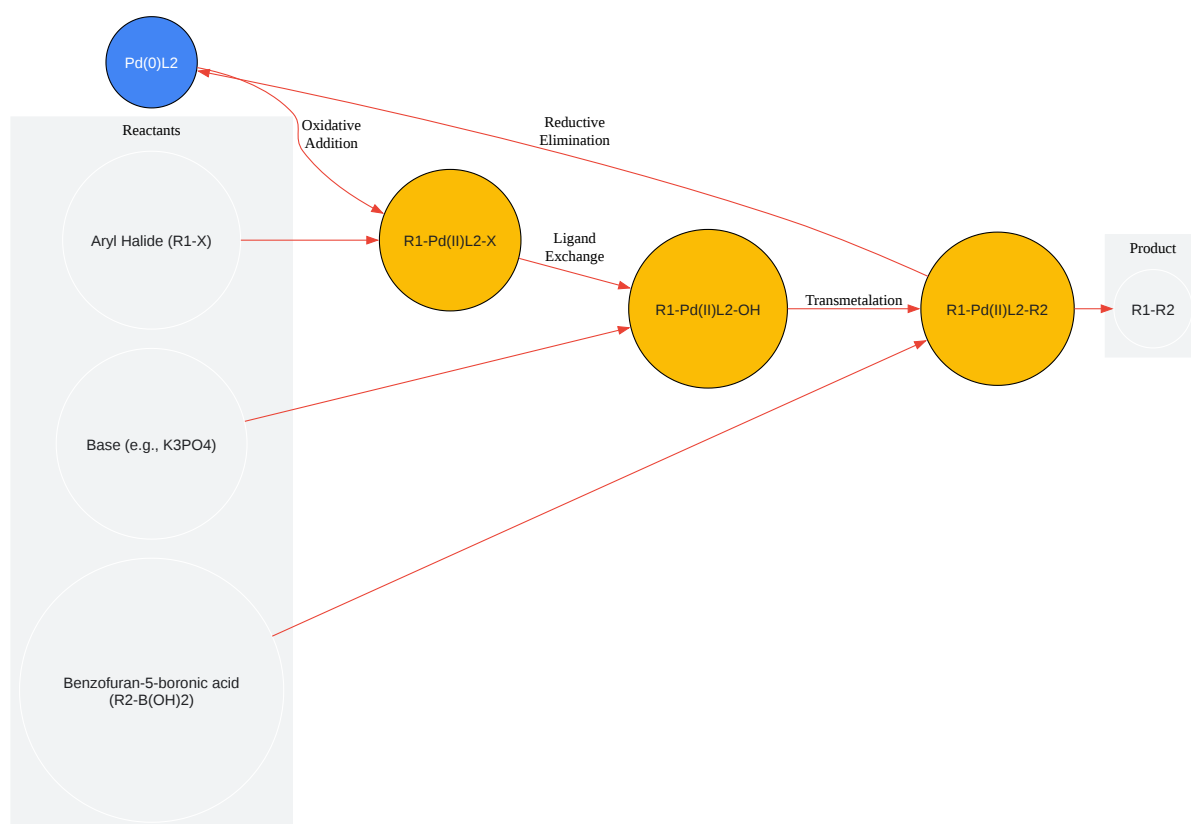
Applications in Suzuki-Miyaura Cross-Coupling Reactions

Benzofuran-5-boronic acid is a versatile reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction is a powerful tool for the formation of carbon-carbon bonds, enabling the synthesis of a wide array of substituted benzofurans, many of which are scaffolds for biologically active compounds.^[2]^[3]

General Experimental Protocol: Suzuki-Miyaura Coupling^[3]^[4]

- **Reaction Setup:** In a reaction vessel, combine the aryl halide (1.0 equiv.), **benzofuran-5-boronic acid** (1.1-1.5 equiv.), a palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%), and a base (e.g., K₃PO₄ or K₂CO₃, 2.0 equiv.).
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of an organic solvent and water (e.g., 1,4-dioxane/water 6:1).^[2]
- **Reaction Conditions:** The reaction mixture is heated under an inert atmosphere (e.g., argon or nitrogen) at a temperature ranging from 80°C to 100°C. The reaction progress is monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature, diluted with an organic solvent (e.g., ethyl acetate), and washed with water and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by flash column chromatography on silica gel to yield the desired substituted benzofuran.

Diagram of Suzuki-Miyaura Catalytic Cycle:



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Role in the Synthesis of Bioactive Molecules

The benzofuran scaffold is a core component in numerous natural products and synthetic compounds that exhibit a wide range of biological activities, including anticancer, antibacterial, and anti-inflammatory properties.[4] **Benzofuran-5-boronic acid** serves as a crucial intermediate for introducing the benzofuran moiety at the 5-position, which can be critical for biological efficacy.

Example: Synthesis of Substituted Benzofuran-2-carboxylates and their Biological Activity

In a study by Khan et al., various aryl boronic acids were coupled with a bromo-benzofuran derivative to synthesize a series of methyl 5-arylbenzofuran-2-carboxylates. These compounds were then evaluated for their α -glucosidase inhibitory potential.[2]

Compound	Aryl Boronic Acid	Yield (%)	α -Glucosidase Inhibition IC ₅₀ (μ M)
4a	4-Methylphenylboronic acid	89	47.3 $\pm$ 2.30
4b	4-Chlorophenylboronic acid	67	58.2 $\pm$ 1.95
4c	3-Nitrophenylboronic acid	72	65.7 $\pm$ 2.10
4d	4-Formylphenylboronic acid	75	71.4 $\pm$ 2.25
4e	Phenylboronic acid	77	75.1 $\pm$ 2.38
4f	4-Methoxyphenylboronic acid	79	78.3 $\pm$ 2.44
Acarbose (Standard)	-	-	375.82 $\pm$ 1.76

The results demonstrate that the synthesized benzofuran derivatives exhibit significant α -glucosidase inhibition compared to the standard drug, acarbose, highlighting the potential of these compounds in the development of new antidiabetic agents.[2]

Spectroscopic Data

While specific, high-resolution spectra for **benzofuran-5-boronic acid** are not readily available in all public databases, representative data for the parent benzofuran molecule and related derivatives can be used for structural elucidation and comparison.

- ^1H NMR: The proton NMR spectrum of benzofuran shows characteristic signals for the aromatic and furan protons. For **benzofuran-5-boronic acid**, one would expect to see the disappearance of the proton at the 5-position and the appearance of a signal for the boronic acid protons.[5]
- ^{13}C NMR: The carbon NMR spectrum provides information about the carbon skeleton. The carbon attached to the boron atom will typically show a broad signal or may not be observed due to quadrupolar relaxation.[6]
- IR Spectroscopy: The infrared spectrum will show characteristic absorption bands for the aromatic C-H and C=C stretching vibrations, as well as bands associated with the B-O and O-H bonds of the boronic acid group. The NIST WebBook provides an IR spectrum for the parent benzofuran.[7]
- Mass Spectrometry: Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule. The NIST WebBook provides a mass spectrum for the parent benzofuran.[8]

Researchers can find and purchase spectroscopic data for **benzofuran-5-boronic acid** from various commercial suppliers.[9]

This technical guide provides a foundational understanding of **benzofuran-5-boronic acid** for its application in research and development. Its utility as a synthetic intermediate, particularly in the construction of novel compounds with therapeutic potential, is well-established, making it a valuable tool for medicinal chemists and drug discovery professionals.

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